

Introduction: The Strategic Value of a Halogenated Indole Scaffold

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Compound of Interest

Compound Name: 5-iodo-1-methyl-1H-indole

CAS No.: 280563-07-7

Cat. No.: B1354113

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The indole nucleus is a quintessential privileged scaffold in medicinal chemistry, forming the core of numerous natural products, pharmaceuticals, and clinical candidates.^{[1][2][3][4][5]} Its unique electronic properties and ability to participate in various biological interactions have cemented its importance in drug design. Within this class of compounds, **5-iodo-1-methyl-1H-indole** emerges as a particularly valuable synthetic intermediate. Its strategic utility stems from the presence of an iodine atom at the C5 position of the indole ring. This halogen serves as a versatile synthetic handle, primarily for transition-metal-catalyzed cross-coupling reactions, enabling the facile introduction of diverse molecular complexity. This guide provides a comprehensive technical overview of its synthesis, reactivity, and application for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective use in synthesis. **5-iodo-1-methyl-1H-indole** is a solid at room temperature, typically appearing as a yellow to white crystalline substance.^[6]

Table 1: Physicochemical Properties of **5-iodo-1-methyl-1H-indole**

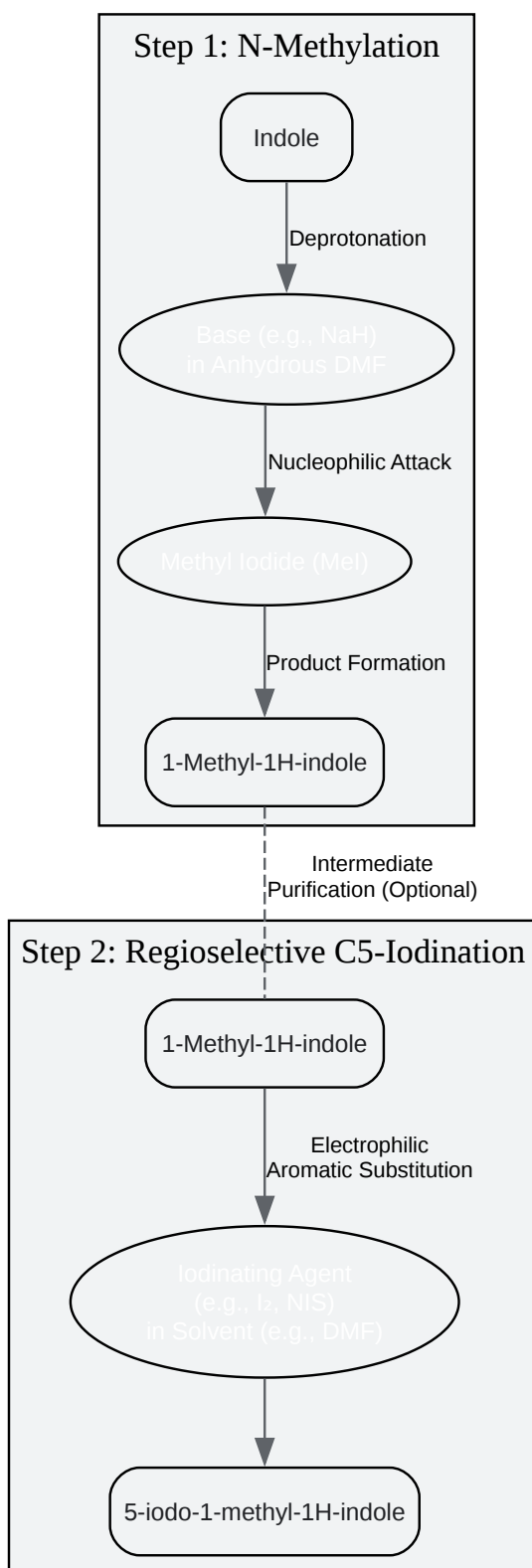
Property	Value	Source(s)
CAS Number	280563-07-7	[6] [7]
Molecular Formula	C ₉ H ₈ IN	[6] [7]
Molecular Weight	257.07 g/mol	[6] [7]
Appearance	Yellow to white solid	[6]
Melting Point	73-76 °C	[6]

Characterization is typically achieved through standard analytical techniques. In ¹H NMR spectroscopy, the N-methyl group provides a characteristic singlet, while the protons on the indole ring exhibit distinct splitting patterns. ¹³C NMR spectroscopy will confirm the presence of nine unique carbon environments. Mass spectrometry serves to verify the molecular weight and isotopic pattern characteristic of an iodine-containing compound.

Synthesis of 5-iodo-1-methyl-1H-indole: A Methodological Approach

The synthesis of **5-iodo-1-methyl-1H-indole** can be approached via two primary strategic disconnections: N-methylation of 5-iodoindole or direct iodination of 1-methylindole. The latter is often preferred for its operational simplicity and high regioselectivity. The electron-rich nature of the indole ring makes it susceptible to electrophilic substitution, and the C5 position is a site of favorable reactivity for halogenation, especially when the C3 position is unsubstituted.

Workflow for the Synthesis of 5-iodo-1-methyl-1H-indole



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Caption: Synthetic workflow for **5-iodo-1-methyl-1H-indole**.

Detailed Experimental Protocol: Synthesis via Iodination of 1-Methylindole

This protocol describes a robust method for the regioselective iodination of commercially available 1-methylindole. The choice of an appropriate iodinating agent and solvent system is critical for achieving high yield and selectivity. N-Iodosuccinimide (NIS) is a commonly used electrophilic iodine source that is often more manageable than molecular iodine.

Materials and Equipment:

- 1-Methyl-1H-indole
- N-Iodosuccinimide (NIS)
- Anhydrous N,N-Dimethylformamide (DMF)
- Round-bottom flask with magnetic stirrer
- Inert atmosphere setup (Nitrogen or Argon)
- Standard work-up and purification equipment (separatory funnel, rotary evaporator, silica gel for chromatography)

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere, add 1-methyl-1H-indole (1.0 eq). Dissolve the starting material in anhydrous DMF.
- **Reagent Addition:** Cool the solution to 0 °C using an ice bath. Add N-Iodosuccinimide (1.1 eq) portion-wise over 15 minutes, ensuring the internal temperature does not rise significantly. The causality for portion-wise addition is to control the reaction exotherm and prevent potential side reactions.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 3-5 hours. Progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Aqueous Work-up:** Upon completion, quench the reaction by pouring the mixture into a separatory funnel containing water and ethyl acetate. Add an aqueous solution of sodium thiosulfate to neutralize any remaining iodine.
- **Extraction and Drying:** Separate the organic layer. Extract the aqueous layer twice more with ethyl acetate. Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield **5-iodo-1-methyl-1H-indole** as a solid.

Reactivity and Strategic Application in Drug Discovery

The synthetic power of **5-iodo-1-methyl-1H-indole** lies in the reactivity of its carbon-iodine bond. Aryl iodides are highly prized substrates for palladium-catalyzed cross-coupling reactions due to their optimal balance of reactivity and stability.^[8] These reactions, recognized with the 2010 Nobel Prize in Chemistry, have revolutionized modern organic synthesis and are cornerstones of pharmaceutical manufacturing.^[8]

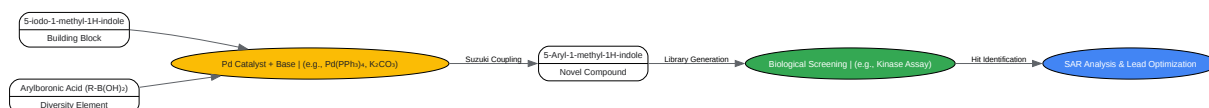
Key Cross-Coupling Reactions:

- **Suzuki-Miyaura Coupling:** Formation of a C-C bond with a boronic acid or ester. This is one of the most widely used methods for constructing biaryl structures.
- **Sonogashira Coupling:** Formation of a C-C bond with a terminal alkyne, providing access to arylethynyl scaffolds.
- **Heck Coupling:** Formation of a C-C bond with an alkene.
- **Buchwald-Hartwig Amination:** Formation of a C-N bond with an amine, essential for synthesizing compounds with aniline-like moieties.

The ability to perform these transformations allows for the modular and convergent synthesis of complex molecular architectures from simple, readily available starting materials.^[9]

Researchers can generate large libraries of analogs by varying the coupling partner, facilitating the exploration of structure-activity relationships (SAR).

Logical Workflow: Suzuki Coupling in Drug Discovery



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Caption: Drug discovery workflow using Suzuki coupling.

General Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a representative procedure for the palladium-catalyzed coupling of **5-iodo-1-methyl-1H-indole** with an arylboronic acid.

Materials and Equipment:

- **5-iodo-1-methyl-1H-indole**
- Arylboronic acid (1.2 eq)
- Palladium catalyst, e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.05 eq)
- Base, e.g., aqueous Potassium Carbonate (K₂CO₃) solution (2M, 2.0 eq)
- Solvent system, e.g., 1,4-Dioxane or Toluene
- Schlenk flask or sealed reaction vial
- Inert atmosphere setup

Procedure:

- **Reaction Setup:** To a Schlenk flask, add **5-iodo-1-methyl-1H-indole** (1.0 eq), the arylboronic acid (1.2 eq), and the palladium catalyst (0.05 eq).
- **Degassing:** Evacuate and backfill the flask with an inert gas (e.g., Argon) three times. This step is critical as the Pd(0) catalyst is oxygen-sensitive.
- **Solvent and Base Addition:** Add the degassed solvent (e.g., Dioxane) followed by the degassed aqueous base (e.g., K₂CO₃ solution) via syringe.
- **Heating and Monitoring:** Heat the reaction mixture to 80-100 °C with vigorous stirring. Monitor the reaction by TLC or LC-MS.
- **Work-up and Purification:** After completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with water and brine. Dry the organic layer over Na₂SO₄, filter, and concentrate. Purify the residue by flash chromatography to obtain the desired 5-aryl-1-methyl-1H-indole product.

Safety and Handling

As with any chemical reagent, proper safety precautions are essential. Based on available safety data sheets (SDS), **5-iodo-1-methyl-1H-indole** and its parent compound, 5-iodoindole, should be handled with care.

- **Hazards:** The compound may be harmful if swallowed or inhaled and can cause skin and serious eye irritation.^{[10][11]} It is also noted to be light-sensitive.^{[10][11]}
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.^[10]
- **Handling:** Handle the compound in a well-ventilated area or a chemical fume hood. Avoid creating dust.
- **Storage:** Store in a tightly sealed container in a cool, dry place, protected from light.^[11]

Conclusion

5-iodo-1-methyl-1H-indole (CAS 280563-07-7) is more than just a chemical intermediate; it is a strategic tool for innovation in medicinal chemistry. Its well-defined physicochemical

properties, accessible synthesis, and, most importantly, the versatile reactivity of its C-I bond make it an indispensable building block. The ability to leverage this compound in powerful palladium-catalyzed cross-coupling reactions provides researchers with a reliable and efficient method to construct novel and complex indole-based molecules, accelerating the journey from initial concept to the discovery of new therapeutic agents.

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